Analytical methods for quantification of 2-(Oxazol-5-YL)propan-1-amine

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Compound of Interest

Compound Name: *2-(Oxazol-5-YL)propan-1-amine*

Cat. No.: *B13311445*

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An Application Note on the Analytical Quantification of **2-(Oxazol-5-YL)propan-1-amine**

Introduction

2-(Oxazol-5-YL)propan-1-amine is a chiral amine containing an oxazole moiety. Such structures are of significant interest in medicinal chemistry and drug development due to their presence in various biologically active compounds.[1] The oxazole ring is a versatile scaffold, and its derivatives have shown a wide range of pharmacological activities.[2][3] Accurate and reliable quantification of **2-(Oxazol-5-YL)propan-1-amine** is crucial for pharmacokinetic studies, quality control of active pharmaceutical ingredients (APIs), and impurity profiling.[4] Given its chiral nature, the separation and individual quantification of its enantiomers are often mandatory, as different enantiomers can exhibit distinct pharmacological and toxicological profiles.[1]

This application note provides detailed protocols for the quantification of **2-(Oxazol-5-YL)propan-1-amine** using High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, a specific method for chiral

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separation is presented. These methods are designed to be robust and adhere to the principles of analytical method validation as outlined by regulatory bodies like the FDA.[5][6]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely used technique for the quantification of pharmaceuticals due to its robustness and reliability.[7][8] This method is suitable for the routine analysis of **2-(Oxazol-5-YL)propan-1-amine** in bulk drug substances and formulated products.

Principle

The compound is separated on a reversed-phase HPLC column based on its polarity. The mobile phase, a mixture of an aqueous buffer and an organic solvent, is optimized to achieve good separation and peak shape. The separated analyte is then detected by a UV detector at a wavelength where it exhibits maximum absorbance.

Experimental Protocol

- Sample Preparation:
  - Accurately weigh and dissolve the sample in a suitable diluent (e.g., a mixture of water and acetonitrile) to a final concentration within the calibration range.
  - For formulated products, an extraction step may be necessary to remove excipients.
  - Filter the sample solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase: A gradient of 0.1% trifluoroacetic acid in water (A) and acetonitrile (B).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.

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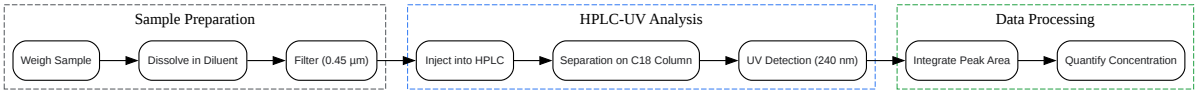
- Injection Volume: 10 µL.
- UV Detection: 240 nm (estimated based on the oxazole chromophore).

- Method Validation:
  - The method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[9]
  - Validation parameters include specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantification (LOQ).[5] [10]

Data Presentation

Parameter	Acceptance Criteria	Hypothetical Result
Linearity (r^2)	≥ 0.999	0.9995
Range	1 - 100 µg/mL	1 - 100 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%	99.5%
Precision (% RSD)	≤ 2.0%	< 1.5%
LOD	Signal-to-Noise ratio of 3:1	0.3 µg/mL
LOQ	Signal-to-Noise ratio of 10:1	1.0 µg/mL

Experimental Workflow



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Caption: HPLC-UV analysis workflow for **2-(Oxazol-5-YL)propan-1-amine**.

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Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For the quantification of **2-(Oxazol-5-YL)propan-1-amine** at very low concentrations, especially in complex matrices like biological fluids, LC-MS/MS is the method of choice due to its high sensitivity and selectivity.[11][12][13]

Principle

The analyte is first separated by liquid chromatography and then introduced into a mass spectrometer. In the mass spectrometer, the molecule is ionized, and a specific precursor ion is selected. This precursor ion is then fragmented, and a specific product ion is monitored for quantification. This process, known as Multiple Reaction Monitoring (MRM), provides excellent selectivity and sensitivity.

Experimental Protocol

- Sample Preparation (for plasma samples):
  - To 100 µL of plasma, add an internal standard and 300 µL of acetonitrile to precipitate proteins.
  - Vortex the mixture and then centrifuge.
  - Transfer the supernatant to a clean tube, evaporate to dryness under a stream of nitrogen, and reconstitute in the mobile phase.[14]
- LC-MS/MS Conditions:
  - LC System: UPLC system for fast analysis.
  - Column: C18, 2.1 x 50 mm, 1.8 µm particle size.
  - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
  - Flow Rate: 0.4 mL/min.

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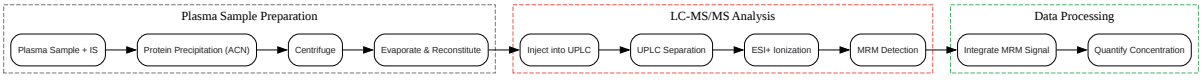
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- MRM Transitions:
  - Precursor Ion (Q1): $[M+H]^+$ (to be determined based on the exact mass).
  - Product Ion (Q3): A characteristic fragment ion (to be determined by infusion and fragmentation studies).

Data Presentation

Parameter	Acceptance Criteria	Hypothetical Result
Linearity (r^2)	≥ 0.995	0.998
Range	0.1 - 100 ng/mL	0.1 - 100 ng/mL
Accuracy (% Recovery)	85.0 - 115.0%	97.2%
Precision (% RSD)	≤ 15.0%	< 10%
LOD	0.03 ng/mL	0.03 ng/mL
LOQ	0.1 ng/mL	0.1 ng/mL

Experimental Workflow



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Caption: LC-MS/MS analysis workflow for **2-(Oxazol-5-YL)propan-1-amine** in plasma.

Gas Chromatography-Mass Spectrometry (GC-MS)

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GC-MS can be an alternative for the analysis of **2-(Oxazol-5-YL)propan-1-amine**, particularly for impurity profiling where volatile impurities are of interest.[15] Primary amines often require derivatization to improve their volatility and chromatographic behavior.[16]

Principle

The amine is chemically modified (derivatized) to make it more volatile and thermally stable. The derivatized analyte is then separated in a gas chromatograph and detected by a mass spectrometer.

Experimental Protocol

- Derivatization:
  - Evaporate the sample extract to dryness.
  - Add 50 µL of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) and 50 µL of pyridine.
  - Heat the mixture at 70 °C for 30 minutes to form the trimethylsilyl (TMS) derivative.
- GC-MS Conditions:
  - GC Column: DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness.
  - Carrier Gas: Helium at a constant flow of 1 mL/min.
  - Oven Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, and hold for 5 min.
  - MS Ionization: Electron Ionization (EI), 70 eV.
  - Scan Range: 50 - 550 m/z.

Chiral Separation by HPLC

The separation of enantiomers is critical for chiral drugs.[1] Chiral HPLC using a chiral stationary phase (CSP) is the most common approach for this purpose.[17]

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Principle

The enantiomers of the analyte interact differently with the chiral stationary phase, leading to different retention times and thus separation. Polysaccharide-based CSPs are widely used for their broad applicability.[18]

Experimental Protocol

- Sample Preparation:
  - Dissolve the sample in the mobile phase to an appropriate concentration.
- Chiral HPLC Conditions:
  - Column: A cellulose-based chiral column (e.g., Lux Cellulose-1 or Chiralpak AD).[17]
  - Mobile Phase: A mixture of n-hexane and isopropanol with a small amount of a basic additive like diethylamine (DEA) to improve peak shape (e.g., n-Hexane/Isopropanol/DEA 80:20:0.1 v/v/v).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 25 °C.
  - Detection: UV at 240 nm.

Data Presentation

Parameter	Hypothetical Result
Resolution (Rs)	> 1.5
Selectivity (α)	> 1.1
Elution Order	To be determined experimentally

Experimental Workflow

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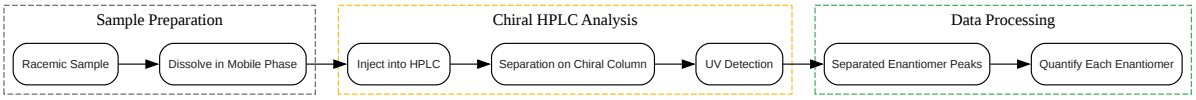

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